

Application Notes and Protocols: Cell Culture Applications of Long-Chain Unsaturated Esters

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Compound of Interest

Compound Name: *Linolenyl myristate*

Cat. No.: *B15549111*

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Audience: Researchers, scientists, and drug development professionals.

Introduction

Long-chain unsaturated esters, particularly fatty acids like oleic acid and linoleic acid, are not only crucial components of cellular structures and energy metabolism but also act as significant signaling molecules that can modulate a variety of cellular processes. In the context of cell culture, these molecules are increasingly utilized to study their impact on cell proliferation, differentiation, apoptosis, and migration. Their effects are of particular interest in cancer research and drug development, where they can influence tumor progression and therapeutic response.

These application notes provide a comprehensive overview of the use of long-chain unsaturated esters in cell culture, with a focus on their effects on cancer cell lines. Detailed protocols for key experiments are provided to enable researchers to investigate these effects in their own work.

Data Presentation: Quantitative Effects of Long-Chain Unsaturated Esters on Cancer Cells

The following tables summarize the quantitative effects of oleic acid and linoleic acid on various cancer cell lines as reported in the literature.

Table 1: Effects of Oleic Acid on Cancer Cell Lines

Cell Line	Cancer Type	Concentration	Effect	Reference
PC3	Prostate Cancer	100 μ M	Cell line-dependent effects on proliferation.	[1]
DU145	Prostate Cancer	100 μ M	Cell line-dependent effects on proliferation.	[1]
LNCaP	Prostate Cancer	100 μ M	Cell line-dependent effects on proliferation.	[1]
VCaP	Prostate Cancer	100 μ M	Cell line-dependent effects on proliferation.	[1]
Hep3B	Hepatocellular Carcinoma	50-300 μ M	Dose-dependent reduction in viability; 300 μ M significantly reduced viability.	[2]
Huh7.5	Hepatocellular Carcinoma	50-300 μ M	Dose-dependent reduction in viability; 300 μ M significantly reduced viability.	
MDA-MB-231	Breast Cancer	Not specified	Promotes cell proliferation.	
KLE	Endometrial Cancer	445.6 μ M (IC50)	Inhibition of cell viability.	

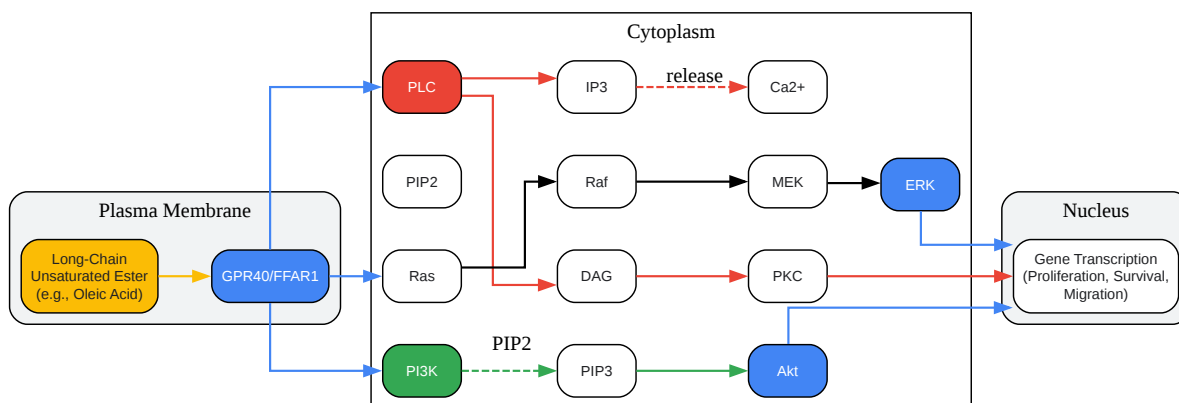
Hec-1B	Endometrial Cancer	382.8 μ M (IC50)	Inhibition of cell viability.
ECC-1	Endometrial Cancer	369.8 μ M (IC50)	Inhibition of cell viability.
AN3CA	Endometrial Cancer	6762 μ M (IC50)	Inhibition of cell viability.
Ishikawa	Endometrial Cancer	2219 μ M (IC50)	Inhibition of cell viability.
CAL27	Tongue Squamous Cell Carcinoma	0-400 μ M	Dose- and time-dependent inhibition of proliferation.
UM1	Tongue Squamous Cell Carcinoma	0-400 μ M	Dose- and time-dependent inhibition of proliferation.

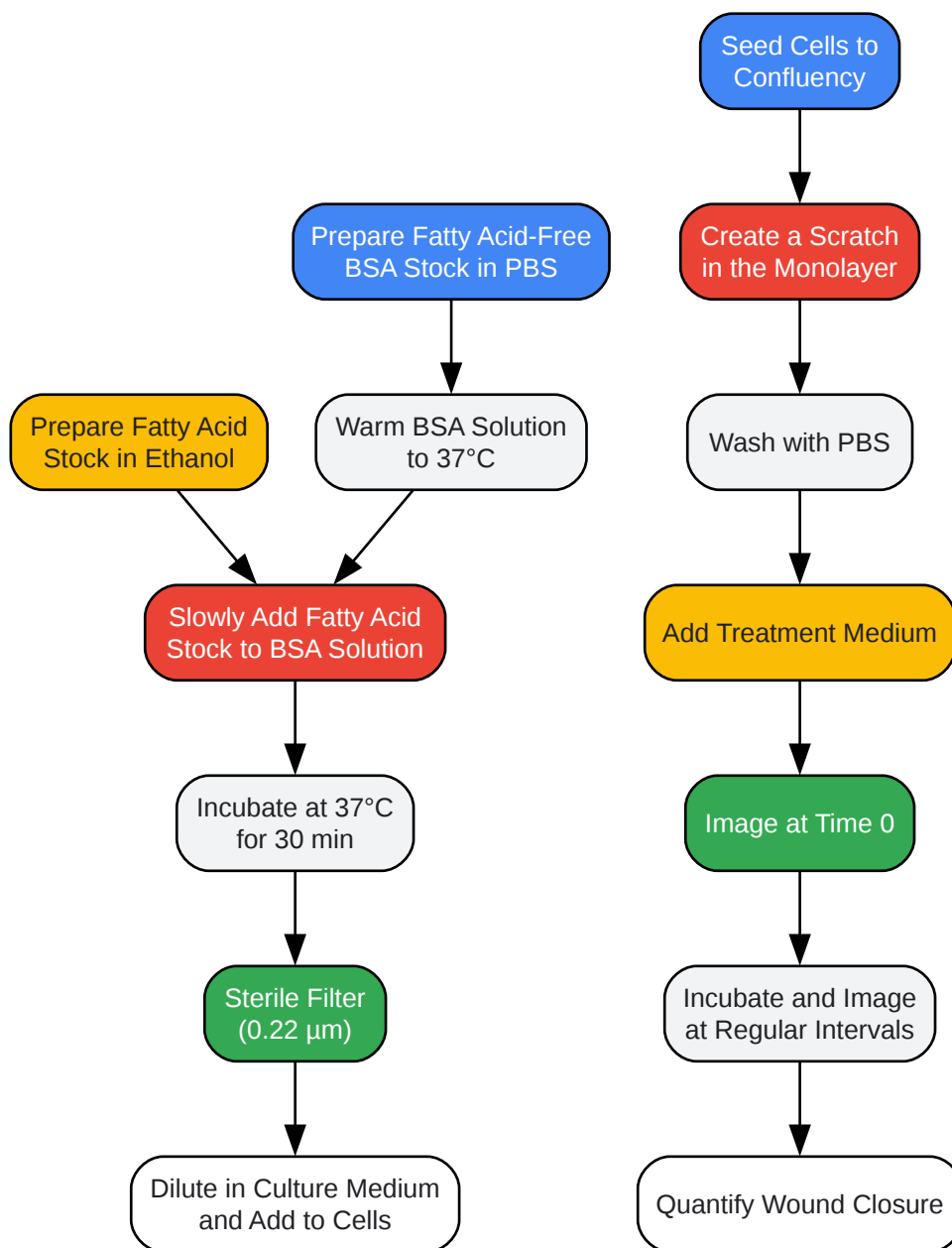
Table 2: Effects of Linoleic Acid on Cancer Cell Lines

Cell Line	Cancer Type	Concentration	Effect	Reference
PC-3	Prostate Cancer	Not specified	trans-10, cis-12 isomer was the most effective at inhibiting proliferation (55% inhibition).	
PC-3	Prostate Cancer	5-750 ng/ml	Stimulated cell growth.	
DU 145	Prostate Cancer	Not specified	No growth response.	
T47D	Breast Cancer	Not specified	Stimulatory effect on growth.	
HEC-1A	Endometrial Cancer	1, 50, 200 μ M	Dose-dependent inhibition of proliferation.	
KLE	Endometrial Cancer	1, 50, 200 μ M	Dose-dependent inhibition of proliferation.	

Signaling Pathways Modulated by Long-Chain Unsaturated Esters

Long-chain unsaturated esters, such as oleic acid, can initiate intracellular signaling cascades by binding to cell surface receptors like the G protein-coupled receptor 40 (GPR40), also known as free fatty acid receptor 1 (FFAR1). Activation of GPR40 can lead to the stimulation of downstream pathways, including the Phosphoinositide 3-kinase (PI3K)/Akt and Mitogen-activated protein kinase (MAPK)/ERK pathways, which are critical regulators of cell survival, proliferation, and migration.





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References

- 1. Oleic acid induces migration through a FFAR1/4, EGFR and AKT-dependent pathway in breast cancer cells - PMC [pmc.ncbi.nlm.nih.gov]
- 2. Protocol for Apoptosis Assay by Flow Cytometry Using Annexin V Staining Method - PMC [pmc.ncbi.nlm.nih.gov]
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